

Personal protective equipment for handling 1-Bromononane-d4-1

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Compound of Interest

Compound Name: 1-Bromononane-d4-1

Cat. No.: B3423096

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Essential Safety and Handling Guide for 1-Bromononane-d4-1

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **1-Bromononane-d4-1**. Given that detailed toxicological data for **1-Bromononane-d4-1** is limited, it should be handled with the same precautions as its non-deuterated counterpart, 1-Bromonane.^[1] 1-Bromononane is a combustible liquid and is very toxic to aquatic life with long-lasting effects.^{[1][2][3]} Adherence to these protocols is crucial for personnel safety and environmental protection.

Hazard Identification and Classification

1-Bromononane is classified with the following hazards:

- Flammable liquids: Category 4^[3]
- Hazardous to the aquatic environment, acute hazard: Category 1^[2]

Signal Word: Warning^[3]

Hazard Statements:

- H227: Combustible liquid.^[1]

- H400: Very toxic to aquatic life.[2]
- H410: Very toxic to aquatic life with long lasting effects.[1]

Precautionary Statements:

- P273: Avoid release to the environment.[2][4]
- P391: Collect spillage.[2]
- P501: Dispose of contents/container to an approved waste disposal plant.[2][3]

Quantitative Safety Data

A summary of the key physical and chemical properties of 1-Bromononane, which should be considered representative for **1-Bromononane-d4-1**, is provided below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₁₅ D ₄ Br	[1]
Molecular Weight	~211.18 g/mol	[1]
Appearance	Clear colorless to golden liquid	[1]
Boiling Point	201 °C (lit.)	
Melting Point	-29 °C	
Flash Point	90 °C / 194 °F	[1][3]
Density	1.11 g/mL at 25 °C	
Vapor Pressure	0.158 mmHg at 25°C	
Water Solubility	Immiscible	
Incompatibilities	Strong oxidizing agents and strong bases	[1][4]

Operational Plan: Step-by-Step Handling Procedures

This section details the procedural steps for the safe handling of **1-Bromononane-d4-1** in a laboratory setting.

Preparation and Engineering Controls

- **Work Area:** Always handle **1-Bromononane-d4-1** within a properly functioning chemical fume hood to ensure adequate ventilation.[\[3\]](#)[\[5\]](#)
- **Safety Equipment:** Ensure that an eyewash station and a safety shower are readily accessible and in close proximity to the workstation.[\[3\]](#)[\[5\]](#)
- **Ignition Sources:** Keep the chemical away from heat, sparks, open flames, and other potential ignition sources as it is a combustible liquid.[\[1\]](#)[\[3\]](#)[\[5\]](#) Use explosion-proof electrical, ventilating, and lighting equipment.[\[5\]](#)

Personal Protective Equipment (PPE)

The following PPE must be worn at all times when handling **1-Bromononane-d4-1**:

- **Eye and Face Protection:** Chemical safety goggles are required.[\[1\]](#) For tasks with a higher risk of splashing, a face shield should also be worn.[\[6\]](#)[\[7\]](#)
- **Hand Protection:** Wear chemical-resistant gloves.[\[1\]](#) Neoprene or nitrile gloves are suitable choices for protection against halogenated hydrocarbons; however, it is crucial to check the glove manufacturer's compatibility chart for specific breakthrough times.[\[8\]](#)[\[9\]](#)
- **Body Protection:** A lab coat is mandatory to protect against splashes.[\[1\]](#)[\[9\]](#) For larger quantities or procedures with a higher risk of exposure, consider a chemically impervious suit or apron.[\[7\]](#)[\[10\]](#)
- **Respiratory Protection:** If ventilation is inadequate, a NIOSH-approved respirator with an appropriate cartridge for organic vapors should be used.[\[1\]](#)[\[4\]](#)[\[10\]](#)

Experimental Work

- Handling: Avoid direct contact with skin and eyes, and prevent the inhalation of vapors.
- Hygiene: Practice good industrial hygiene, which includes washing hands thoroughly after handling the chemical.^[5] Do not eat, drink, or smoke in the work area.^[5]

Storage

- Container: Keep the container tightly sealed to prevent exposure to air and moisture.
- Location: Store in a cool, dry, and well-ventilated area.^[1]^[3]
- Segregation: Store separately from incompatible materials, such as strong oxidizing agents and strong bases.^[3]^[4]

Disposal Plan: Step-by-Step Waste Management

The disposal of **1-Bromononane-d4-1** must be managed as hazardous chemical waste in accordance with all local, state, and federal regulations.^[1]

Waste Collection

- Dedicated Container: Collect waste **1-Bromononane-d4-1** and any contaminated materials (e.g., pipette tips, absorbent paper, gloves) in a designated, chemically compatible, and properly labeled hazardous waste container.^[1]
- Labeling: The container must be clearly labeled with "Hazardous Waste" and the full chemical name: "**1-Bromononane-d4-1**".^[1]
- Segregation: Do not mix **1-Bromononane-d4-1** waste with other waste streams unless explicitly permitted by your institution's hazardous waste management plan.^[1]

Waste Storage

- Location: Store the sealed waste container in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.^[1]

Final Disposal

- Professional Disposal: The final disposal of **1-Bromononane-d4-1** must be conducted by a licensed professional waste disposal service.[\[1\]](#)
- Recommended Method: The preferred method of disposal is through combustion in a chemical incinerator equipped with an afterburner and scrubber.[\[1\]](#)
- Contaminated Packaging: The original, empty container should be disposed of as unused product and handled as hazardous waste.[\[1\]](#)[\[10\]](#)

Emergency Procedures: Spills and Exposure

Accidental Spillage

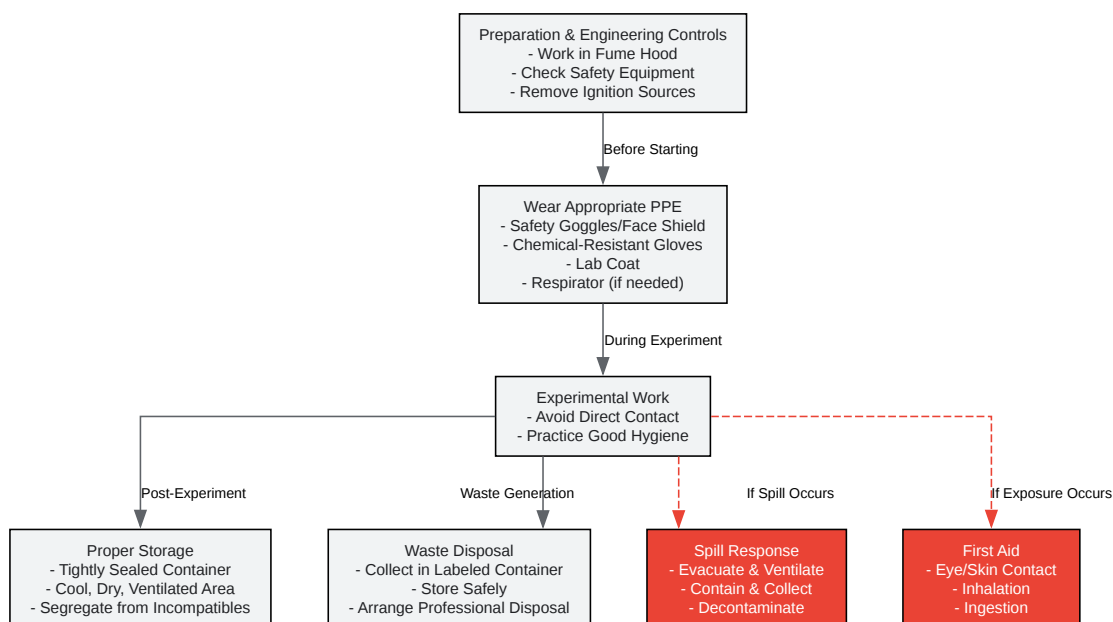
- Evacuate and Ventilate: Evacuate all non-essential personnel from the spill area and ensure adequate ventilation.[\[1\]](#)[\[10\]](#)
- Remove Ignition Sources: Eliminate all sources of ignition from the area.[\[1\]](#)[\[3\]](#)[\[5\]](#)[\[10\]](#)
- Wear PPE: Don appropriate PPE, including chemical safety goggles, protective gloves, and a lab coat.[\[1\]](#)
- Containment: Contain the spill using an inert absorbent material such as sand, earth, or a commercial absorbent.[\[1\]](#)[\[5\]](#)
- Collection: Carefully collect the absorbed material using non-sparking tools and place it into the designated hazardous waste container.[\[1\]](#)
- Decontamination: Decontaminate the spill area with an appropriate solvent, and collect all decontamination materials as hazardous waste.[\[1\]](#)

First Aid Measures

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[\[3\]](#)
- Skin Contact: Wash off immediately with plenty of water for at least 15 minutes. If skin irritation persists, call a physician.[\[3\]](#)

- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.[3]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[3]

Workflow for Safe Handling of 1-Bromononane-d4-1



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Caption: Logical workflow for the safe handling of **1-Bromononane-d4-1**.

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